

2-(Methyldithio)isobutyraldehyde physical characteristics

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Compound of Interest

Compound Name: 2-(Methyldithio)isobutyraldehyde

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An In-depth Technical Guide to the Physical Characteristics of **2-(Methyldithio)isobutyraldehyde**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-(Methyldithio)isobutyraldehyde, also known as 2-methyl-2-(methyldisulfanyl)propanal, is an organic disulfide compound with applications in organic synthesis and as a flavoring agent. [1][2] A thorough understanding of its physical characteristics is essential for its application in research, particularly in drug development and materials science where precise properties influence reaction kinetics, formulation, and stability. This guide provides a consolidated overview of the known physical properties of **2-(Methyldithio)isobutyraldehyde**, outlines standard experimental protocols for their determination, and presents a logical framework for understanding these characteristics.

Chemical Identity

- IUPAC Name: 2-methyl-2-(methyldisulfanyl)propanal[3]
- Synonyms: **2-(Methyldithio)isobutyraldehyde**, 2-methyl-2-(methyldithio)propanal[3]
- CAS Number: 67952-60-7[3]
- Molecular Formula: C₅H₁₀OS₂[3]

- Molecular Weight: 150.26 - 150.3 g/mol [1][2][3]

Physical and Chemical Properties

The physical state of **2-(Methyldithio)isobutyraldehyde** is described as a colorless to pale yellow liquid.[1][2][3] It is recognized for its utility as a sulfur source in the synthesis of complex sulfur-containing molecules, which are significant in pharmaceuticals and agrochemicals.[1]

Quantitative Data Summary

The following table summarizes the key quantitative physical characteristics of **2-(Methyldithio)isobutyraldehyde**.

Property	Value	Notes	Source(s)
Molecular Weight	150.26 - 150.3 g/mol	[1][2][3]	
Boiling Point	41 - 43 °C	At unspecified pressure.	[1]
46.00 °C	At 1.00 mm Hg.	[3]	
Melting Point	80.00 to 83.00 °C	At 760.00 mm Hg.	[3]
Density	1.09 g/mL (Lit.)	[1]	
1.095 - 1.100	[3]		
Refractive Index	n _{20/D} 1.515 - 1.535	[1]	
1.512 - 1.522	[3]		
Solubility	Very slightly soluble in water.	[2][3]	
Soluble in alcohol and oils.	[2][3]		

Experimental Protocols

While specific experimental records for the determination of **2-(Methyldithio)isobutyraldehyde**'s physical properties are not detailed in the available

literature, the following are standard methodologies employed for such characterizations.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of small quantities of a liquid.[\[4\]](#)[\[5\]](#)

- **Sample Preparation:** A few milliliters of the liquid are placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.[\[4\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. The entire setup is then immersed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.[\[5\]](#)
[\[6\]](#)
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.[\[6\]](#)
- **Observation:** As the temperature rises, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube. At this point, heating is discontinued.[\[4\]](#)[\[6\]](#)
- **Measurement:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[\[5\]](#)

Melting Point Determination (Capillary Method)

For compounds that are solid at room temperature, the capillary method is a standard for determining the melting point.[\[3\]](#)

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a capillary tube to a height of about 3 mm.[\[7\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which typically consists of a heated metal block or an oil bath, in close proximity to a high-accuracy thermometer.[\[2\]](#)[\[3\]](#)
- **Heating:** The apparatus is heated at a controlled rate. A preliminary, rapid heating can be done to find an approximate melting point. For an accurate measurement, the temperature should be raised slowly, at a rate of about 1-2°C per minute, as it approaches the expected melting point.[\[2\]](#)[\[8\]](#)

- **Observation and Measurement:** The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point of the substance.^[3]

Density Measurement (Pycnometer or Gravimetric Method)

The density of a liquid can be accurately determined by measuring the mass of a known volume.

- **Mass of Empty Container:** The mass of a clean, dry graduated cylinder or pycnometer is measured using an analytical balance.^{[9][10]}
- **Volume Measurement:** A precise volume of the liquid is added to the graduated cylinder.^[10]
- **Mass of Liquid and Container:** The combined mass of the liquid and the container is measured.^[10]
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).^[9] This procedure should be repeated multiple times to ensure accuracy.^[10]

Refractive Index Measurement (Digital Refractometer)

A digital refractometer provides a rapid and precise measurement of a liquid's refractive index.

- **Calibration:** The instrument is calibrated, typically with distilled water.
- **Sample Application:** A small volume (0.5 to 1 mL) of the liquid sample is placed on the prism of the refractometer.
- **Measurement:** The instrument automatically measures the refractive index based on the principle of total internal reflection. The reading is digitally displayed, often along with the temperature at which the measurement was taken.

Solubility Determination

A qualitative assessment of solubility in various solvents is a fundamental characteristic.

- **Sample and Solvent:** A small, measured amount of the solute (e.g., 25 mg) is placed in a test tube.^[11]
- **Addition of Solvent:** A small volume of the solvent (e.g., 0.75 mL of water) is added in portions.^[11]
- **Observation:** The mixture is vigorously agitated after each addition. The substance is classified as soluble if it forms a homogeneous solution, and insoluble if it remains as a separate phase.^{[1][11]}
- **pH Measurement:** If the compound is water-soluble, the pH of the solution can be tested with litmus paper to identify acidic or basic properties.^[1]

Logical Relationships of Physical Characteristics

The interplay of a molecule's structure and its physical properties is a core concept in chemistry. The following diagram illustrates the logical relationships between the structural features of **2-(Methyldithio)isobutyraldehyde** and its observed physical characteristics.

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